

An In-depth Technical Guide to 3-Bromo-4-(trifluoromethyl)phenol

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Compound of Interest

Compound Name: 3-Bromo-4-(trifluoromethyl)phenol

Cat. No.: B595645

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This guide provides essential physicochemical data for **3-Bromo-4-(trifluoromethyl)phenol**, a compound of interest to researchers and professionals in the fields of chemistry and drug development.

Physicochemical Properties

The fundamental molecular properties of **3-Bromo-4-(trifluoromethyl)phenol** are summarized in the table below. This data is critical for experimental design, chemical synthesis, and analytical procedures.

Property	Value	Citations
Molecular Formula	C ₇ H ₄ BrF ₃ O	[1] [2]
Molecular Weight	241.01 g/mol	[1] [3] [4]
Exact Mass	239.94000 u	[2]

Chemical Structure

The structural arrangement of atoms in **3-Bromo-4-(trifluoromethyl)phenol** is depicted in the following diagram. This visualization is key to understanding the compound's reactivity and steric properties.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Bromo-4-(trifluoromethyl)phenol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b595645#3-bromo-4-trifluoromethyl-phenol-molecular-weight-and-formula>

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